

Application Note: Quantification of Sennoside C in Herbal Drugs by HPLC-UV

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Compound of Interest

Compound Name: Sennoside C (Standard)

Cat. No.: B7888180

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Introduction

Senna, derived from the leaves and pods of plants from the Cassia species, is a widely used herbal remedy for its laxative properties. These effects are primarily attributed to a group of anthraquinone glycosides known as sennosides. While Sennosides A and B are the most abundant and commonly assayed, other sennosides, including Sennoside C, contribute to the overall therapeutic profile and are important markers for quality control. A precise and reliable analytical method for the quantification of Sennoside C is crucial for the standardization and quality assurance of senna-based herbal drugs and formulations.

This application note details a robust High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantitative analysis of Sennoside C in herbal drug samples. The described protocol provides a selective and sensitive method suitable for routine quality control in research and industrial settings.

Experimental

Materials and Reagents

- Sennoside C reference standard (purity $\geq 95\%$)
- HPLC grade acetonitrile, methanol, and water
- Analytical grade acetic acid, sodium citrate, and citric acid

- Herbal drug material (e.g., powdered Senna leaves or pods)

Instrumentation

A standard HPLC system equipped with the following components was used:

- Quaternary or binary pump
- Autosampler
- Column oven
- UV/Vis or Photodiode Array (PDA) detector
- Chromatography data station

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of Sennoside C.

Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A: 1% Acetic Acid in Water B: Acetonitrile (Alternative: 20 mM Sodium Citrate buffer (pH 4.5) : Acetonitrile (9:1)) ^[1]
Gradient	Isocratic or gradient elution can be optimized. A typical gradient is: 0-15 min, 40% B; 15-30 min, 40-70% B; 30-35 min, 70-40% B.
Flow Rate	0.5 - 1.5 mL/min ^{[1][2][3]}
Column Temperature	40°C ^[2]
Injection Volume	10 - 20 µL ^{[2][3]}
Detection Wavelength	220 nm, 270 nm, or 350 nm ^{[1][2][3]}

Protocols

Preparation of Standard Solutions

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of Sennoside C reference standard and dissolve it in a 100 mL volumetric flask with methanol or a methanol:water (70:30) mixture.[3]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 5 to 200 µg/mL. [3] These will be used to construct the calibration curve.

Preparation of Herbal Drug Samples

- Extraction: Accurately weigh about 500 mg of finely powdered herbal drug material into a flask.[1] Add 100 mL of water and extract using sonication for 45 minutes or by reflux.[1][4] Alternatively, a 0.1% sodium hydrogen carbonate solution can be used for extraction.
- Centrifugation and Filtration: Centrifuge the extract to separate the solid material. Filter the supernatant through a 0.45 µm nylon or PTFE membrane filter before HPLC analysis.[2][5]

Method Validation Summary

The described HPLC-UV method should be validated according to ICH guidelines (Q2(R1)) to ensure its suitability for the intended purpose. Key validation parameters are summarized in the table below.

Validation Parameter	Typical Results
Linearity (r^2)	> 0.999[6]
Limit of Detection (LOD)	0.011 - 0.05 µg/mL[1][5]
Limit of Quantification (LOQ)	0.034 - 0.25 µg/g[5][7]
Precision (%RSD)	< 2%[2]
Accuracy (Recovery)	95 - 105%[2][7]

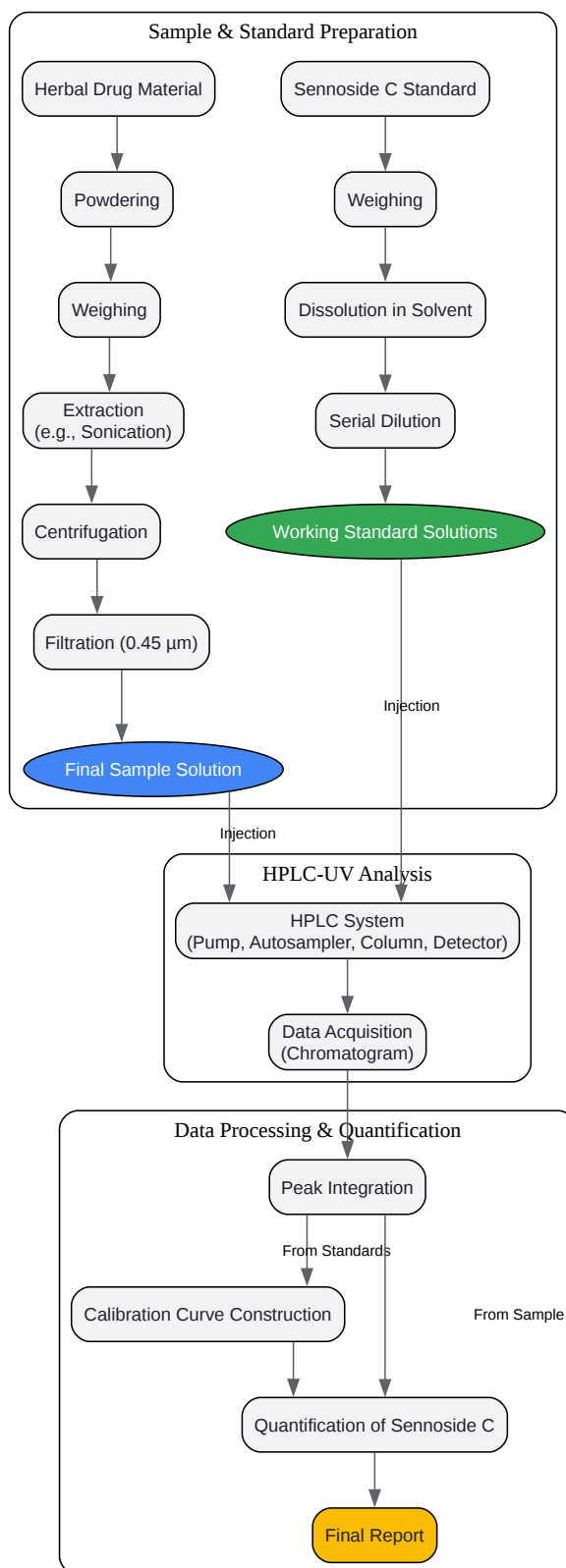
Results and Discussion

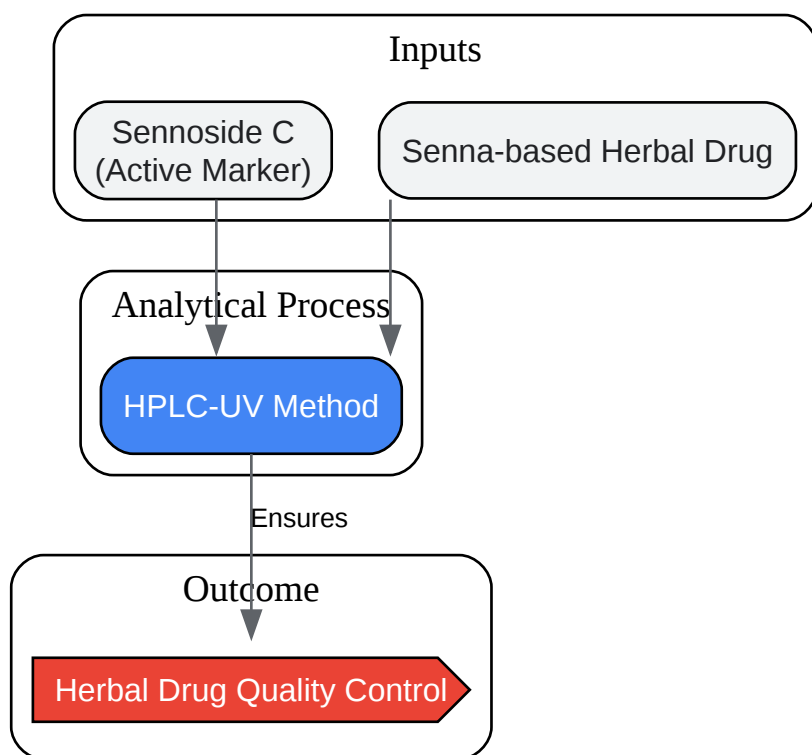
A typical chromatogram will show a well-resolved peak for Sennoside C at a specific retention time, distinct from other sennosides and matrix components. The quantification of Sennoside C in the herbal drug sample is performed by comparing the peak area of the analyte with the calibration curve generated from the standard solutions. The concentration is typically expressed as a percentage (w/w) of the dry weight of the herbal material.

Conclusion

The HPLC-UV method detailed in this application note provides a simple, accurate, and precise tool for the quantification of Sennoside C in herbal drugs. This method is suitable for routine quality control, ensuring the consistency and efficacy of senna-based products.

Visualizations





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References

- 1. ijpsonline.com [ijpsonline.com]
- 2. sciencefrontier.org [sciencefrontier.org]
- 3. acgpubs.org [acgpubs.org]
- 4. View of Status of sennosides content in various Indian herbal formulations: Method standardization by HPTLC | Bangladesh Journal of Pharmacology [banglajol.info]
- 5. crbb-journal.com [crbb-journal.com]
- 6. "Determination of sennosides A and B in diet tea by HPLC" by Y.-T. Lin, C.-Y. Huang et al. [jfda-online.com]

- 7. researchgate.net [researchgate.net]
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